

# A Technical Guide to Commercially Available Cyprodinil-d5 Standards for Researchers

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## Compound of Interest

Compound Name: Cyprodinil-d5

Cat. No.: B569047

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This technical guide provides an in-depth overview of commercially available **Cyprodinil-d5** standards, catering to researchers, scientists, and professionals in drug development. This document outlines suppliers, presents key quantitative data in a structured format, details an experimental protocol for its use as an internal standard, and visualizes relevant biological and experimental workflows.

## Introduction to Cyprodinil-d5

**Cyprodinil-d5** is the deuterated analog of Cyprodinil, a broad-spectrum anilinopyrimidine fungicide. The incorporation of five deuterium atoms on the phenyl ring makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS). Its use in isotope dilution mass spectrometry (IDMS) allows for precise and accurate quantification of Cyprodinil in various matrices by correcting for matrix effects and variations in sample preparation and instrument response.

## Commercially Available Cyprodinil-d5 Standards

Several reputable suppliers offer **Cyprodinil-d5** analytical standards. The following tables summarize the available products and their key specifications based on publicly available information. For lot-specific data, it is crucial to refer to the Certificate of Analysis (CoA) provided by the supplier.

## Supplier and Product Information

Supplier	Product Name	Catalog Number	CAS Number
LGC Standards	Cyprodinil-d5	TRC-C989062	1773496-67-5
Santa Cruz Biotechnology, Inc.	Cyprodinil-d5	sc-211123	121552-61-2 (unlabeled)
HPC Standards GmbH	D5-Cyprodinil	689034	1773496-67-5
Clinivex	Cyprodinil-d5	RCLS3C10580	1773496-67-5

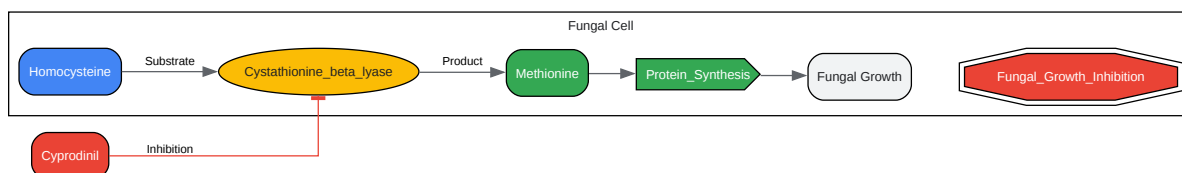
## Quantitative Specifications of Cyprodinil-d5 Standards

Supplier	Molecular Formula	Molecular Weight ( g/mol )	Purity	Format	Storage Temperatur e
LGC Standards	C <sub>14</sub> H <sub>10</sub> D <sub>5</sub> N <sub>3</sub>	230.32	>95% (HPLC) [1]	Neat	+4°C
Santa Cruz Biotechnolog y, Inc.	C <sub>14</sub> H <sub>10</sub> D <sub>5</sub> N <sub>3</sub>	230.32	Information available on lot-specific CoA	Solid	Room Temperature
HPC Standards GmbH	C <sub>14</sub> H <sub>10</sub> D <sub>5</sub> N <sub>3</sub>	230.32	Information available on lot-specific CoA	10 mg	Information available on SDS
Clinivex	C <sub>14</sub> H <sub>10</sub> D <sub>5</sub> N <sub>3</sub>	230.33	Information available on CoA	Solid	Room Temperature (unless otherwise specified)

Note: Purity and other specific parameters are subject to lot-to-lot variability and should be confirmed with the supplier's Certificate of Analysis.

## Biological Activity and Signaling Pathway

Cyprodinil's primary mode of action as a fungicide is the inhibition of methionine biosynthesis in fungi.[2][3] This disruption of an essential amino acid synthesis pathway halts fungal growth and development. Specifically, it is proposed to inhibit the enzyme cystathionine beta-lyase.

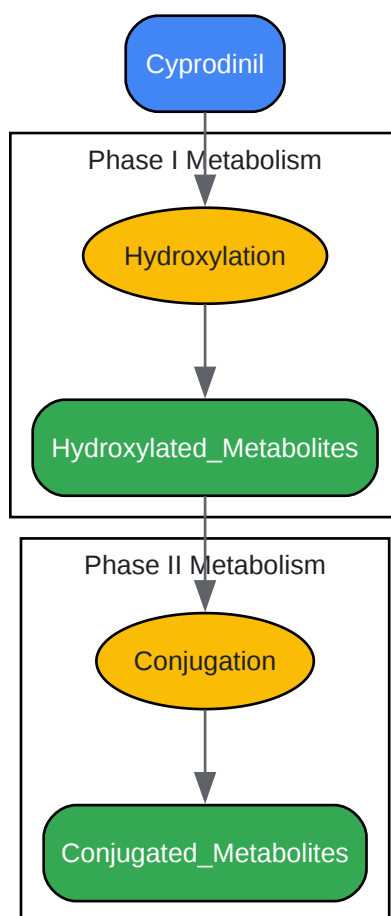


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Cyprodinil's Mode of Action: Inhibition of Methionine Biosynthesis.

## Metabolism of Cyprodinil

In biological systems, Cyprodinil undergoes metabolic transformation, primarily through Phase I and Phase II reactions. Phase I metabolism typically involves hydroxylation of the cyclopropyl or methyl groups, while Phase II involves conjugation with molecules like glucose to increase water solubility and facilitate excretion.[4]



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General Metabolic Pathway of Cyprodinil.

## Experimental Protocol: Quantification of Cyprodinil using Cyprodinil-d5 by LC-MS/MS

This section provides a detailed methodology for the quantitative analysis of Cyprodinil in a complex matrix (e.g., fruit or vegetable homogenate) using **Cyprodinil-d5** as an internal standard. This method is based on established protocols for pesticide residue analysis.<sup>[5][6][7]</sup>

### Materials and Reagents

- Cyprodinil analytical standard
- **Cyprodinil-d5** internal standard

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)
- Vortex mixer, centrifuge, and evaporator

## Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Cyprodinil and **Cyprodinil-d5** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Cyprodinil stock solution with acetonitrile.
- Internal Standard Spiking Solution (e.g., 1 µg/mL): Dilute the **Cyprodinil-d5** stock solution with acetonitrile.

## Sample Preparation (QuEChERS Method)

- Weigh 10 g of homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add a known amount of the **Cyprodinil-d5** internal standard spiking solution.
- Add QuEChERS extraction salts.
- Vortex vigorously for 1 minute.

- Centrifuge at 4000 rpm for 5 minutes.
- Transfer an aliquot of the supernatant (acetonitrile layer) to a d-SPE tube.
- Vortex for 30 seconds.
- Centrifuge at 10000 rpm for 5 minutes.
- Filter the supernatant through a 0.22  $\mu\text{m}$  filter into an autosampler vial.

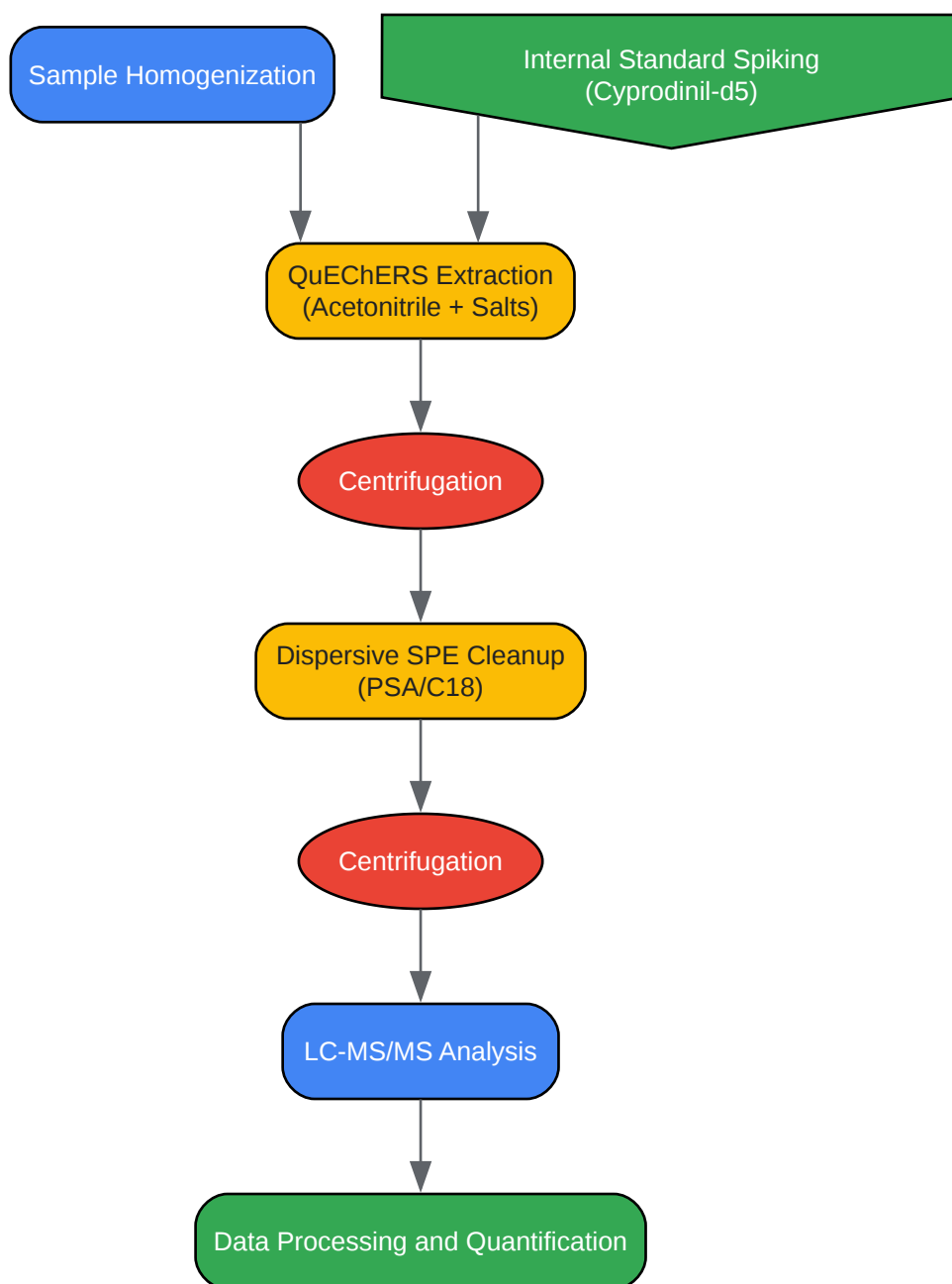
## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8  $\mu\text{m}$ ).
  - Mobile Phase A: 0.1% Formic acid and 5 mM Ammonium formate in water.
  - Mobile Phase B: 0.1% Formic acid and 5 mM Ammonium formate in methanol.
  - Gradient: A suitable gradient to separate Cyprodinil from matrix interferences (e.g., start with 95% A, ramp to 95% B).
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5  $\mu\text{L}$ .
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM): Monitor at least two transitions for both Cyprodinil and **Cyprodinil-d5** for quantification and confirmation.
    - Example Transitions (to be optimized):
      - Cyprodinil: Q1 -> Q3 (e.g., 226.1 -> 108.1, 226.1 -> 133.1)
      - **Cyprodinil-d5**: Q1 -> Q3 (e.g., 231.1 -> 113.1, 231.1 -> 138.1)

## Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Cyprodinil to **Cyprodinil-d5** against the concentration of the calibration standards.
- Determine the concentration of Cyprodinil in the samples by interpolating their peak area ratios from the calibration curve.
- Calculate the final concentration in the original sample by accounting for the initial sample weight and dilution factors.

## Experimental Workflow Diagram



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Workflow for Quantitative Analysis of Cyprodinil using **Cyprodinil-d5**.

## Conclusion

**Cyprodinil-d5** is an essential tool for the accurate and precise quantification of Cyprodinil in various research and development applications. This guide provides a comprehensive overview of commercially available standards, their properties, and a detailed experimental



protocol for their use. For optimal results, researchers should always refer to the lot-specific Certificate of Analysis provided by the supplier and optimize the analytical method for their specific matrix and instrumentation.

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## References

- 1. Cyprodinil-d5 | CAS 1773496-67-5 | LGC Standards [lgcstandards.com]
- 2. syngentaornamentals.co.uk [syngentaornamentals.co.uk]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]
- 4. researchgate.net [researchgate.net]
- 5. scidar.kg.ac.rs [scidar.kg.ac.rs]
- 6. mdpi.com [mdpi.com]
- 7. agilent.com [agilent.com]
- To cite this document: BenchChem. [A Technical Guide to Commercially Available Cyprodinil-d5 Standards for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569047#commercially-available-cyprodinil-d5-standards-and-suppliers]

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